

# Preparing a CGP55845 Stock Solution in DMSO: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CGP55845

Cat. No.: B1231313

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation of a stock solution of **CGP55845**, a potent and selective GABA-B receptor antagonist, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

## Compound Information and Properties

**CGP55845** hydrochloride is a widely used pharmacological tool in neuroscience research to study the function of GABA-B receptors. Accurate preparation of stock solutions is the first critical step in any experiment. The following table summarizes the key quantitative data for **CGP55845** hydrochloride.

Property	Value	Source(s)
Molecular Weight	438.71 g/mol	[1][2]
Molecular Formula	C <sub>18</sub> H <sub>22</sub> Cl <sub>2</sub> NO <sub>3</sub> P·HCl	[3]
Appearance	White to off-white solid	[2]
Purity	≥98%	[3]
Solubility in DMSO	Up to 100 mM	[4]
Storage (Solid)	Room temperature or 4°C, sealed from moisture	[2]
Storage (Stock Solution)	-20°C for up to 1 month or -80°C for up to 6 months	[1][2]

## Experimental Protocols

### Materials and Equipment

- **CGP55845** hydrochloride powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- (Optional) Sonicator or water bath for gentle warming

### Protocol for Preparing a 100 mM CGP55845 Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **CGP55845** in DMSO. This high concentration allows for subsequent dilutions to achieve desired working

concentrations for various experimental paradigms.

#### Step 1: Determine the Required Mass of **CGP55845**

To prepare a specific volume of a 100 mM stock solution, use the following formula:

$$\text{Mass (mg)} = 100 \text{ mmol/L} * \text{Volume (L)} * 438.71 \text{ g/mol} * 1000 \text{ mg/g}$$

Example Calculation for 1 mL of 100 mM Stock Solution:

$$\text{Mass (mg)} = 0.1 \text{ mol/L} * 0.001 \text{ L} * 438.71 \text{ g/mol} * 1000 \text{ mg/g} = 43.87 \text{ mg}$$

#### Step 2: Weighing the Compound

- Place a clean, empty microcentrifuge tube or vial on the analytical balance and tare it.
- Carefully weigh the calculated amount of **CGP55845** hydrochloride powder into the tube.

#### Step 3: Dissolving the Compound

- Add the appropriate volume of DMSO to the tube containing the **CGP55845** powder. For the example above, add 1 mL of DMSO.
- Close the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution to ensure that all the solid has dissolved. If not, continue vortexing.
- Gentle warming in a water bath or brief sonication can be used to aid dissolution if necessary. However, avoid excessive heat.

#### Step 4: Aliquoting and Storage

- Once the **CGP55845** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.

- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- For short-term storage (up to 1 month), store the aliquots at -20°C.[1][2] For longer-term storage (up to 6 months), store at -80°C.[2]

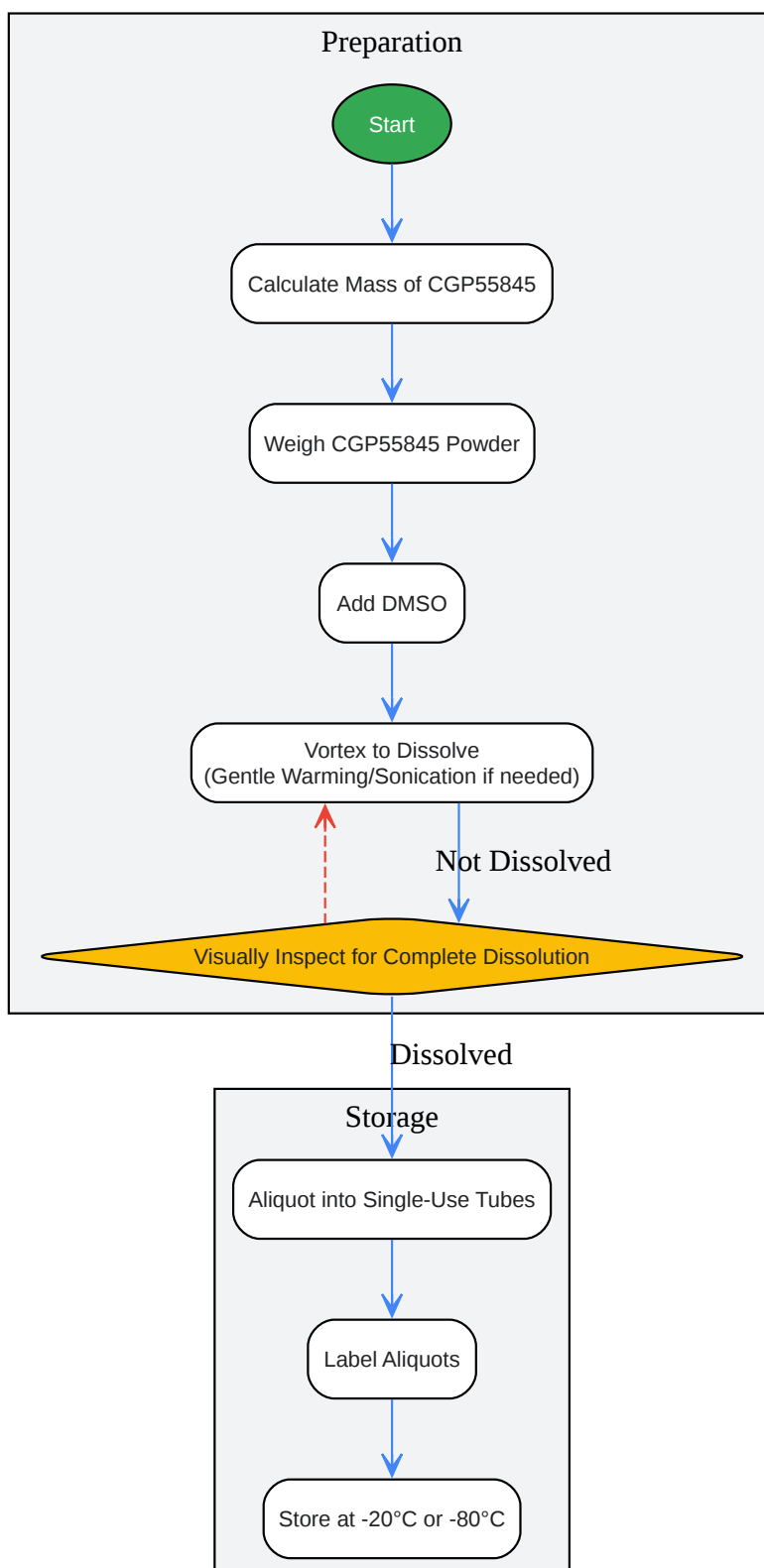
#### Important Considerations:

- **Hygroscopic Nature of DMSO:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. Use a fresh, unopened bottle of anhydrous or high-purity DMSO for the best results. The presence of water can affect the solubility and stability of the compound.[2]
- **Solution Stability:** It is recommended to prepare fresh solutions and use them on the same day if possible.[1] If storage is necessary, follow the recommended temperature and duration guidelines. Before use, thaw the frozen aliquot at room temperature and ensure the solution is free of any precipitate.[1]

## Visualizations

### Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **CGP55845** stock solution.

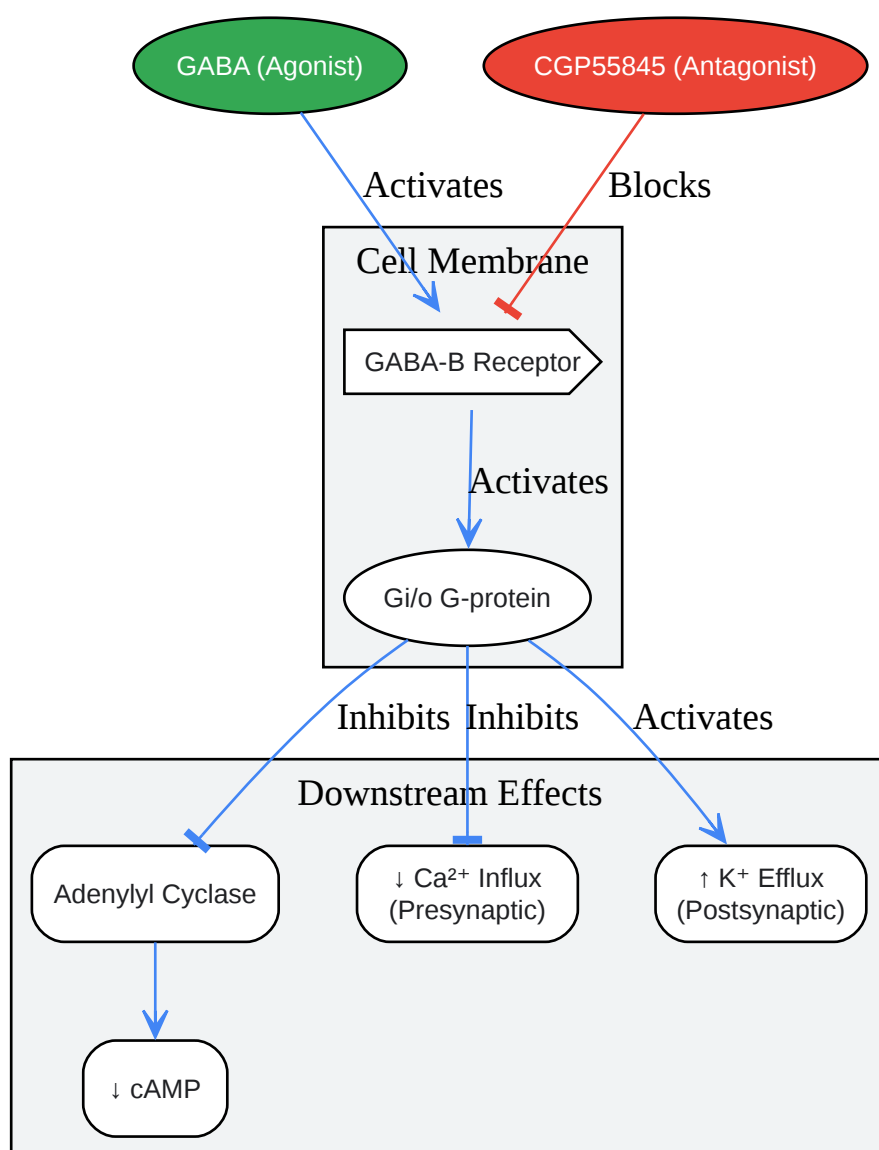


[Click to download full resolution via product page](#)

Caption: Workflow for preparing **CGP55845** stock solution.

## Signaling Pathway

**CGP55845** is a selective antagonist of the GABA-B receptor, a G-protein coupled receptor. The diagram below shows a simplified representation of the GABA-B receptor signaling pathway and the point of action for **CGP55845**.



[Click to download full resolution via product page](#)

Caption: **CGP55845** action on the GABA-B receptor pathway.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CGP 55845 hydrochloride | GABAB receptor antagonist | Hello Bio [[hellobio.com](https://www.hellobio.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 4. CGP 55845 hydrochloride, GABAB antagonist (CAS 149184-22-5) | Abcam [[abcam.com](https://www.abcam.com)]
- To cite this document: BenchChem. [Preparing a CGP55845 Stock Solution in DMSO: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1231313#preparing-cgp55845-stock-solution-with-dmsol>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)